

1-Nitropropane CAS number and molecular formula

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Compound of Interest

Compound Name: 1-Nitropropane

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An In-depth Technical Guide to 1-Nitropropane

This technical guide provides a comprehensive overview of **1-Nitropropane**, a versatile nitroalkane solvent and chemical intermediate. The information is tailored for researchers, scientists, and professionals in drug development and other scientific fields, with a focus on its chemical and physical properties, synthesis, and applications.

Core Chemical Identifiers

Identifier	Value
CAS Number	108-03-2[1][2][3][4][5]
Molecular Formula	C ₃ H ₇ NO ₂ [1][2][3][5][6]
Molecular Weight	89.09 g/mol [1][2][4][6][7]
IUPAC Name	1-nitropropane[5][6]
Synonyms	1-NP, n-Nitropropane, NiPar S-10[5]

Physicochemical Properties

1-Nitropropane is a colorless, oily liquid with a characteristic disagreeable to mild, fruity odor. [6][8][9] It is slightly soluble in water but miscible with many organic solvents.[1][9]

Property	Value
Density	0.998 g/mL at 25 °C[4][9]
Boiling Point	131-132 °C[4][8][10]
Melting Point	-108 °C[7][8][10]
Flash Point	34-36 °C[1][8][10]
Vapor Pressure	7.5 - 8 mmHg at 20 °C[4][7][8]
Vapor Density	3.06 - 3.1 (vs air)[4][7]
Refractive Index	1.401 at 20 °C[4][8]
Autoignition Temperature	421 °C (789-788 °F)[4][7]
Solubility in Water	1.4 mL/100 mL at 20 °C[1][9]
Lower Explosive Limit	2.2%[7][10]

Experimental Protocols

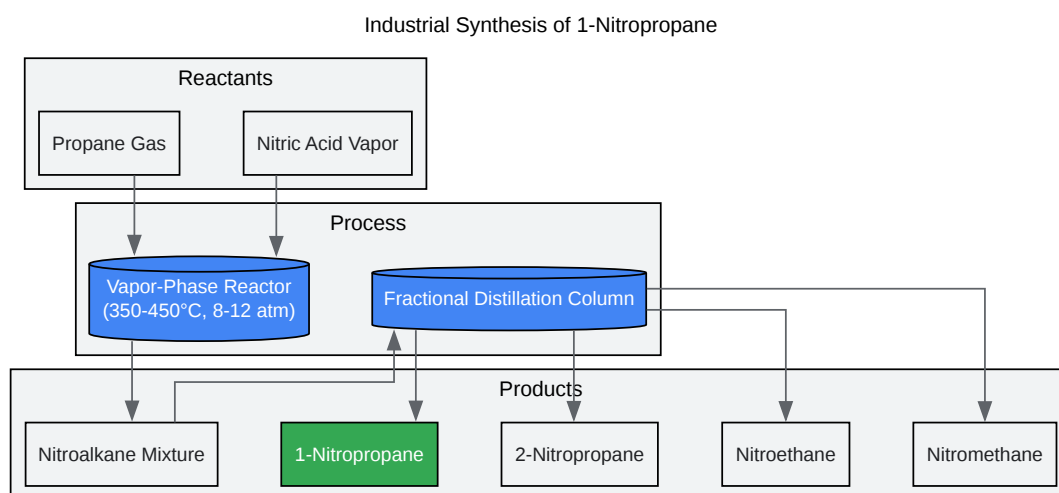
Industrial Production: Vapor-Phase Nitration of Propane

The primary industrial method for producing **1-nitropropane** is the vapor-phase nitration of propane.[8][11] This process yields a mixture of nitroalkanes.

Methodology:

- Propane and nitric acid are introduced into a reactor in the vapor phase.[8][12]
- The reaction is carried out at elevated temperatures, typically between 350-450°C, and pressures of 8-12 atm.[8]
- The reaction proceeds via a free-radical mechanism with a short residence time of 0.5-5 seconds.[8]
- The resulting product is a mixture of nitromethane, nitroethane, **1-nitropropane**, and 2-nitropropane.[8][11] The approximate ratio of these products is 25:10:25:40, respectively.[8]

- The different nitroalkanes are then separated by fractional distillation, taking advantage of their different boiling points.[8]



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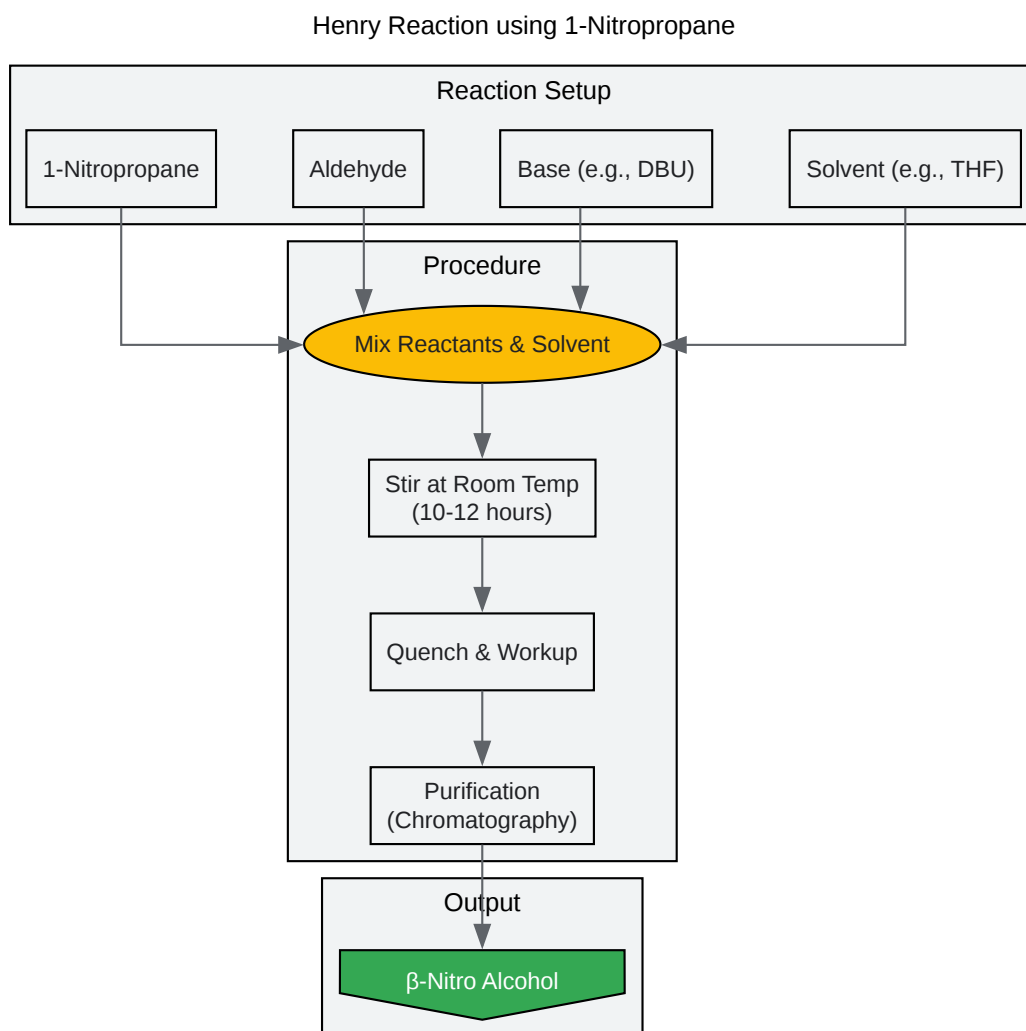
Caption: Workflow for the industrial production of **1-Nitropropane**.

Laboratory Synthesis: Nucleophilic Addition Reaction (Henry Reaction)

1-Nitropropane can be used as a nucleophile in carbon-carbon bond-forming reactions, such as the Henry reaction, due to the acidity of the α -protons.[12] The following is a representative protocol for the reaction of **1-nitropropane** with an aldehyde.

Methodology:

- In a dry reaction flask, add **1-nitropropane** (1.0 equivalent) to a suitable dry solvent such as tetrahydrofuran (THF).[\[12\]](#)
- Add a catalytic amount of a non-nucleophilic base, such as 1,8-diazabicyclo[5.4.0]undec-7-ene (DBU) (0.1 equivalents), to the solution.[\[12\]](#)
- Cool the mixture in an ice bath.
- Slowly add the aldehyde (e.g., propionaldehyde, 1.0 equivalent) to the reaction mixture.[\[12\]](#)
- Allow the reaction to stir at room temperature for approximately 10-12 hours.[\[12\]](#)
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, quench the reaction and perform a workup, typically involving extraction with an organic solvent like ethyl acetate and washing with aqueous solutions.[\[12\]](#)
- The crude product can then be purified by column chromatography.



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Caption: General workflow for a Henry Reaction involving **1-Nitropropane**.

Applications in Research and Industry

1-Nitropropane is a valuable compound with a range of applications:

- **Solvent:** It is extensively used as a solvent for various materials, including vinyl resins, epoxy coatings, lacquers, inks, and adhesives.[1][8][11] Its moderate polarity and controlled evaporation rate make it suitable for these applications.[8]
- **Chemical Intermediate:** It serves as a precursor in the synthesis of pharmaceuticals, agrochemicals, and other organic compounds.[8][13]
- **Fuel Additive:** There is ongoing research into its potential use as a fuel additive to enhance combustion and reduce emissions.[6][8]
- **Propellant:** It has been used as a rocket propellant.[6]

Safety and Handling

1-Nitropropane is a flammable liquid and should be handled with appropriate safety precautions.[7][9][10]

- **Flammability:** It has a flash point of 36°C, and its vapors can form explosive mixtures with air. [10] Keep away from heat, sparks, and open flames.[3][10] All equipment used for handling should be grounded.[7]
- **Toxicity:** The substance can be absorbed into the body through inhalation and ingestion.[10] It is irritating to the eyes and respiratory tract.[10] High concentrations may cause headaches, nausea, vomiting, and potential damage to the liver and kidneys.[9][10][14] The threshold limit value (TLV) is 25 ppm as a time-weighted average (TWA).[10]
- **Reactivity:** It can react violently with strong oxidizing agents and strong bases.[10][11] It is incompatible with strong acids, amines, and some metals.[15][16]
- **Personal Protective Equipment (PPE):** When handling **1-Nitropropane**, appropriate PPE such as safety glasses, gloves, and respiratory protection (if ventilation is inadequate) should be worn.[10][16]

Chemical Reactivity

The chemical behavior of **1-Nitropropane** is largely dictated by the nitro functional group (-NO_2).

- **Acidity:** The electron-withdrawing nature of the nitro group increases the acidity of the protons on the α -carbon (the carbon atom bonded to the nitro group), with a pK_a of approximately 17.0 in water.[8] This allows for deprotonation by a base to form a stable nitronate anion, which is a key intermediate in reactions like the Henry reaction.[8]
- **Thermal Decomposition:** When heated, **1-Nitropropane** decomposes to produce toxic fumes, including oxides of nitrogen (NO_x) and carbon monoxide (CO).[6][10][11]
- **Reduction:** The nitro group can be reduced to an amino group, providing a synthetic route to propylamines.

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